

# A Comparative Guide to the Nonlinear Optical Properties of Borate Materials

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Hexaboron dizinc undecaoxide

Cat. No.: B077386

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Borate crystals have emerged as a class of premier nonlinear optical (NLO) materials, crucial for a wide range of applications in laser technology, materials processing, and scientific research. Their favorable characteristics, including wide transparency ranges extending into the deep-ultraviolet (DUV), high laser-induced damage thresholds (LIDT), and large nonlinear coefficients, make them indispensable for frequency conversion processes such as second-harmonic generation (SHG), third-harmonic generation (THG), and optical parametric oscillation.<sup>[1][2][3]</sup>

This guide provides a comprehensive comparison of the key NLO properties of several prominent borate materials: Beta-Barium Borate ( $\beta$ -BaB<sub>2</sub>O<sub>4</sub> or BBO), Lithium Triborate (LiB<sub>3</sub>O<sub>5</sub> or LBO), Potassium Beryllium Fluoroborate (KBe<sub>2</sub>BO<sub>3</sub>F<sub>2</sub> or KBBF), and Cesium Lithium Borate (CsLiB<sub>6</sub>O<sub>10</sub> or CLBO). The information presented herein, supported by experimental data, is intended to assist researchers in selecting the optimal material for their specific application.

## Comparative Analysis of Key Nonlinear Optical Properties

The selection of an appropriate NLO crystal is dictated by a combination of factors, including the desired output wavelength, the power of the fundamental laser, and the required conversion efficiency. The following tables summarize the critical performance metrics for BBO, LBO, KBBF, and CLBO to facilitate a direct comparison.

Property	$\beta$ -Barium Borate (BBO)	Lithium Triborate (LBO)	Potassium Beryllium Fluoroborate (KBBF)	Cesium Lithium Borate (CLBO)
Crystal Symmetry	Trigonal, 3m[3]	Orthorhombic, mm2[4]	Trigonal, R32[5]	Tetragonal, 42m[6]
Transparency Range	190 - 3500 nm[1][3]	160 - 2600 nm[1][7]	150 - 3660 nm[5][8]	180 - 2750 nm[9]
Hygroscopic Nature	Slightly hygroscopic[2]	Non-hygroscopic[10]	Non-hygroscopic[5]	Slightly hygroscopic[11]

Table 1: General and Optical Properties of Selected Borate Crystals. This table provides a high-level overview of the fundamental crystal and optical characteristics of BBO, LBO, KBBF, and CLBO.

Property	$\beta$ -Barium Borate (BBO)	Lithium Triborate (LBO)	Potassium Beryllium Fluoroborate (KBBF)	Cesium Lithium Borate (CLBO)
Effective NLO Coefficient ( $d_{\text{eff}}$ )	~2.0 pm/V (for SHG of 1064 nm)[12]	~0.85 pm/V (for SHG of 1064 nm)[10]	~0.49 pm/V ( $d_{11}$ ) [13]	~0.84 pm/V (for SHG of 1064 nm)[11][14]
Laser Damage Threshold (LIDT)	~7.5 GW/cm <sup>2</sup> (1064 nm, 10 ns) [15]	~18.9 GW/cm <sup>2</sup> (1053 nm, 1.3 ns)[10]	~900 GW/cm <sup>2</sup> (1064 nm, 80 ps) [1][5]	~26 GW/cm <sup>2</sup> (1064 nm, 1.3 ns)[6]
Walk-off Angle	Large[1]	Small[1]	Moderate	Small[16]
Angular Acceptance	Small[10]	Large[10]	Moderate	Large[11]
Temperature Acceptance	Moderate	Large[11]	Very Large[17][18]	Large[11]

Table 2: Comparison of Nonlinear Optical and Performance Properties. This table details the key performance metrics related to the nonlinear optical response and operational robustness of the selected borate crystals. Note that LIDT values are highly dependent on laser parameters such as pulse duration, wavelength, and beam quality.

Material	Phase-Matching Range for SHG	Phase-Matching Range for THG	Notes
$\beta$ -Barium Borate (BBO)	409.6 - 3500 nm (Type I)[12]	525 - 3500 nm (Type II)[12]	Wide phase-matching range, suitable for OPOs and tunable lasers.[1]
Lithium Triborate (LBO)	551 - 3000 nm (Type I)[4]	794 nm and higher[19]	Offers non-critical phase matching (NCPM) for some wavelengths.[10]
Potassium Beryllium Fluoroborate (KBBF)	Down to 170 nm[20]	N/A	Enables direct SHG into the deep-UV region.[17][18]
Cesium Lithium Borate (CLBO)	Can generate 266 nm (4th harmonic of Nd:YAG) and 213 nm (5th harmonic)[6][9]	Can generate 355 nm (3rd harmonic of Nd:YAG)[9]	Excellent for high-power UV and DUV generation.[11][14]

Table 3: Phase-Matching Capabilities for Harmonic Generation. This table outlines the wavelength ranges over which these crystals can be used for second and third harmonic generation, highlighting their utility in generating shorter wavelength light.

## Experimental Methodologies

The accurate characterization of NLO properties is crucial for both fundamental understanding and practical application. The following sections detail the experimental protocols for two widely used techniques: the Kurtz-Perry powder method for initial SHG screening and the Z-scan technique for determining nonlinear absorption and refraction.

## Kurtz-Perry Powder Technique for Second-Harmonic Generation (SHG) Efficiency

The Kurtz-Perry powder technique is a rapid and effective method for screening new materials for their SHG efficiency.<sup>[21][22]</sup> It provides a semi-quantitative measure of the SHG intensity relative to a known standard, such as Potassium Dihydrogen Phosphate (KDP).

### Experimental Protocol:

- **Sample Preparation:** The crystalline material is ground into a fine powder and sieved to obtain a specific particle size range. The powder is then packed into a sample holder, often a thin cell with transparent windows.
- **Laser Source:** A high-intensity pulsed laser, typically a Q-switched Nd:YAG laser operating at a fundamental wavelength of 1064 nm, is used as the excitation source.
- **Optical Setup:** The laser beam is directed onto the powder sample. The generated second-harmonic signal (at 532 nm for a 1064 nm fundamental) is collected by a photomultiplier tube (PMT) after passing through a set of filters to block the fundamental wavelength.
- **Data Acquisition:** The intensity of the SHG signal is measured and compared to the signal generated from a standard reference material (e.g., KDP) under identical experimental conditions. The relative SHG efficiency is then calculated. It is crucial to use a reference with a similar band gap and refractive index to the sample for more reliable results.<sup>[23]</sup>

### Kurtz-Perry Powder SHG Measurement Setup

## Z-Scan Technique for Nonlinear Absorption and Refraction

The Z-scan technique is a versatile single-beam method used to measure the nonlinear refractive index ( $n_2$ ) and the nonlinear absorption coefficient ( $\beta$ ) of optical materials.<sup>[24]</sup>

### Experimental Protocol:

- **Sample Preparation:** A high-quality, polished single crystal of the borate material with a known thickness is required. For solution-based measurements, the material is dissolved in

a suitable transparent solvent.

- **Laser Source:** A laser with a Gaussian beam profile and a stable output power is used. The choice of a continuous-wave (CW) or pulsed laser depends on the nature of the nonlinearity being investigated.
- **Optical Setup:** The laser beam is focused by a lens. The sample is mounted on a translation stage that allows it to be moved along the z-axis (the direction of beam propagation) through the focal point. The transmitted beam intensity is measured by a photodetector in the far-field.
- **Data Acquisition:**
  - **Closed-Aperture Z-scan:** An aperture is placed before the detector to measure the changes in beam divergence due to nonlinear refraction. A pre-focal peak followed by a post-focal valley in the transmittance curve indicates a negative (self-defocusing) nonlinear refractive index, while a valley-peak sequence indicates a positive (self-focusing) nonlinearity.
  - **Open-Aperture Z-scan:** The aperture is removed to collect the entire beam. Any variation in transmittance as the sample moves through the focus is due to nonlinear absorption. A dip in transmittance at the focus indicates two-photon absorption or reverse saturable absorption, while a peak indicates saturable absorption.
- **Data Analysis:** The nonlinear refractive index ( $n_2$ ) and the nonlinear absorption coefficient ( $\beta$ ) are extracted by fitting the experimental data to theoretical models.

#### General Workflow for NLO Characterization using Z-Scan

## Conclusion

The choice of a borate crystal for a specific nonlinear optical application requires a careful consideration of its unique set of properties.

- BBO offers a broad phase-matching range and a large nonlinear coefficient, making it a versatile choice for a wide array of applications, including optical parametric oscillators.[\[1\]](#)  
[\[12\]](#)

- LBO is distinguished by its high laser damage threshold and excellent optical homogeneity, rendering it ideal for high-power laser applications.[7][10] Its non-hygroscopic nature is also a significant practical advantage.
- KBBF stands out for its ability to achieve phase-matching in the deep-UV region, a critical capability for applications such as semiconductor manufacturing and high-resolution photoemission spectroscopy.[17][18][19] However, the growth of large, high-quality KBBF crystals remains a challenge.[25]
- CLBO provides a combination of a short UV absorption edge, a large effective nonlinear coefficient, and a high laser damage threshold, making it particularly well-suited for the generation of fourth and fifth harmonics of Nd:YAG lasers.[9][11][14]

This guide provides a foundational comparison to aid in the material selection process. For any specific application, a more in-depth analysis of the required laser parameters and desired output characteristics is essential.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. KBBF (Potassium Beryllium Fluoroborate) - Nonlinear Crystal - Customized Products - TaorLab - Laboratory Equipment Supplier [taorlab.com]
- 2. BBO Crystal and LBO Crystal - "Chinese Brand" [crysmit.com]
- 3. coherent.com [coherent.com]
- 4. bblaser.com [bblaser.com]
- 5. KBBF | KBe<sub>2</sub>BO<sub>3</sub>F<sub>2</sub> Crystal - Crylink [crylink.com]
- 6. crylink.com [crylink.com]
- 7. raicol.com [raicol.com]
- 8. boson4.phys.tku.edu.tw [boson4.phys.tku.edu.tw]

- 9. All About CLBO (Cesium Lithium Borate) Crystals [shalomeo.com]
- 10. Comparative Analysis Of LBO And KBBF - metalaser [meta-laser.com]
- 11. CLBO (CsLiB6O10) Nonlinear Crystal Manufacturer - Laser Crylink [laser-crylink.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. CsLiB6O10 (CLBO) Nonlinear Crystal [optics.org]
- 15. researchgate.net [researchgate.net]
- 16. ias.ac.in [ias.ac.in]
- 17. science24.com [science24.com]
- 18. cfel.de [cfel.de]
- 19. pubs.acs.org [pubs.acs.org]
- 20. researchgate.net [researchgate.net]
- 21. The Kurtz–Perry Powder Technique Revisited: A Study of the Effect of Reference Selection on Powder Second-Harmonic Generation Response [mdpi.com]
- 22. Kurtz, S.K. and Perry, T.T. (1968) A Powder Technique for the Evaluation of Nonlinear Optical Materials. Journal of Applied Physics, 39, 3798-3813. - References - Scientific Research Publishing [scirp.org]
- 23. The Kurtz-Perry Powder Technique Revisited: A Study of the Effect of Reference Selection on Powder Second-Harmonic Generation Response - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. rbkcrystech.com [rbkcrystech.com]
- 25. light-am.com [light-am.com]
- To cite this document: BenchChem. [A Comparative Guide to the Nonlinear Optical Properties of Borate Materials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077386#nonlinear-optical-properties-of-borate-materials-for-comparison]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)